

# Stability and storage conditions for 2-Chloro-6,7-dimethoxyquinazoline

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## Compound of Interest

Compound Name: 2-Chloro-6,7-dimethoxyquinazoline

Cat. No.: B184895

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## Technical Support Center: 2-Chloro-6,7-dimethoxyquinazoline

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **2-Chloro-6,7-dimethoxyquinazoline**.

## Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **2-Chloro-6,7-dimethoxyquinazoline**?

A1: To ensure long-term stability, **2-Chloro-6,7-dimethoxyquinazoline** should be stored in a cool, dry, and well-ventilated place.<sup>[1][2][3]</sup> The container should be kept tightly closed to prevent moisture absorption and contamination.<sup>[1][2]</sup> For specific temperature recommendations, refer to the table below, as they can vary by supplier, with some suggesting refrigeration (2-8°C) or freezing (-20°C) for long-term storage.<sup>[4][5]</sup>

Q2: Is this compound sensitive to light?

A2: Yes, related chlorinated quinoline compounds are known to be sensitive to light, which can cause degradation and discoloration.<sup>[6]</sup> It is recommended to store **2-Chloro-6,7-dimethoxyquinazoline** in amber glass vials or other light-proof containers to protect it from light exposure.<sup>[6]</sup>

Q3: What does the compound look like, and what do changes in its appearance signify?

A3: **2-Chloro-6,7-dimethoxyquinazoline** is typically an off-white or pale yellow to tan crystalline powder.<sup>[1][3][5]</sup> Any significant change in color, such as yellowing or browning, may indicate degradation and could impact experimental results.<sup>[6]</sup>

Q4: What solvents are suitable for dissolving **2-Chloro-6,7-dimethoxyquinazoline**?

A4: The compound has limited solubility. It is sparingly soluble in Dimethyl Sulfoxide (DMSO) and slightly soluble in Methanol, often requiring heat and/or sonication to fully dissolve.<sup>[4][5]</sup>

Q5: What are the primary safety hazards associated with this compound?

A5: **2-Chloro-6,7-dimethoxyquinazoline** is classified as an irritant. It can cause skin, eye, and respiratory tract irritation.<sup>[1][3]</sup> It is crucial to handle the compound with appropriate personal protective equipment (PPE) and in a well-ventilated area.<sup>[3][7]</sup>

## Troubleshooting Guide

This section addresses specific issues that may arise during the handling and use of **2-Chloro-6,7-dimethoxyquinazoline**.

Observed Issue	Potential Cause	Recommended Action
Inconsistent or unexpected experimental results.	Compound degradation due to improper storage (e.g., exposure to light, heat, or moisture).	1. Verify storage conditions against manufacturer recommendations.2. Inspect the compound for any change in color or appearance. <a href="#">[6]</a> 3. Use a fresh vial of the compound for a confirmation experiment.
The compound has changed color (e.g., yellowing/browning).	Degradation, likely caused by exposure to light or high temperatures. <a href="#">[6]</a>	1. The compound may be degraded and should not be used for sensitive experiments.2. Dispose of the material according to hazardous chemical waste protocols. <a href="#">[6]</a> 3. Review storage procedures to ensure protection from light and heat.
Difficulty dissolving the compound.	The compound has low solubility in many common solvents. <a href="#">[4]</a> <a href="#">[5]</a>	1. Use recommended solvents such as DMSO or Methanol. <a href="#">[4]</a> <a href="#">[5]</a> 2. Gentle heating and/or sonication may be required to aid dissolution. <a href="#">[5]</a> 3. Prepare fresh solutions for each experiment, as stability in solution may be limited.
Visible clumping or caking of the powder.	Moisture absorption due to improper storage.	1. Ensure the container is always tightly sealed after use. <a href="#">[3]</a> 2. Store in a desiccator or a controlled low-humidity environment if your lab is in a humid location.3. While the compound may still be usable, moisture can accelerate degradation.

## Data and Properties

### Physical and Chemical Properties

Property	Value	Source(s)
Appearance	Off-white to pale yellow/tan solid powder	[1][3][4]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> ClN <sub>3</sub> O <sub>2</sub>	[8]
Molecular Weight	239.66 g/mol	[8]
Melting Point	262-268 °C (decomposes)	[4][9]
Solubility	DMSO (Sparingly, Heated), Methanol (Slightly, Heated)	[4][5]

### Recommended Storage Conditions Summary

Condition	Recommendation	Source(s)
General	Store in a cool, dry, well-ventilated place.	[1][2][3]
Temperature	Varies by supplier: Room Temperature, 2-8°C, or -20°C.	[4][5][10]
Light	Protect from light; store in an amber or opaque container.	[6]
Container	Keep container tightly closed and securely sealed.	[1][3][7]
Incompatibilities	Avoid strong oxidizing agents, combustible materials, and excessive heat.	[6][7][11]

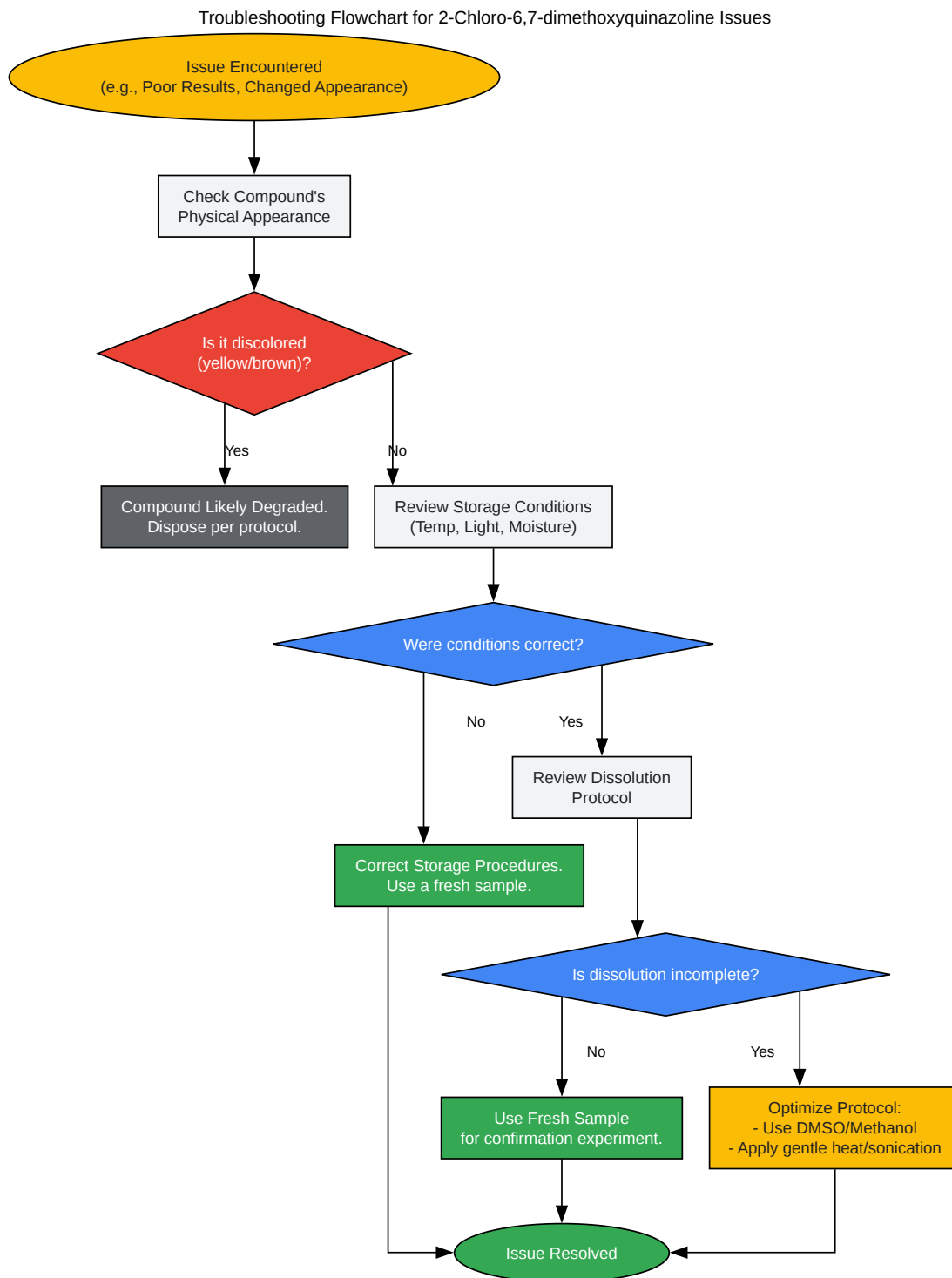
## Experimental Protocols

### Recommended Handling Protocol

To ensure safety and maintain compound integrity, follow these handling procedures:

- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[3][7]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including:
  - Nitrile gloves[1]
  - Safety goggles or face shield[1]
  - A lab coat[7]
  - For operations that may generate dust, use a NIOSH-approved N95 dust mask or a full-face respirator.[12]
- Dispensing:
  - Minimize the generation of dust when weighing and handling the solid material.[1][7]
  - Use non-sparking tools.[12]
  - Avoid all personal contact, including inhalation and contact with skin and eyes.[7]
- After Handling:
  - Wash hands thoroughly with soap and water after handling.[7]
  - Clean all glassware and equipment that came into contact with the compound. Decontaminate by rinsing with a suitable organic solvent (e.g., acetone or ethanol), collecting the rinse as hazardous waste.[6]
- Spill & Disposal:
  - For minor spills, absorb with an inert material (e.g., vermiculite or sand), collect into a sealed container, and dispose of as hazardous chemical waste.[6][7]
  - Follow all institutional and local regulations for the disposal of halogenated organic waste. [6]

## Visual Guides



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Caption: Troubleshooting workflow for common experimental issues.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)